

# Iodothexane: A Comprehensive Technical Overview

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## Compound of Interest

Compound Name: **2-Iodo-4-methylpentane**

Cat. No.: **B2614814**

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This document provides a detailed examination of the chemical compound C<sub>6</sub>H<sub>13</sub>I, commonly known as iodothexane. It will cover its fundamental molecular properties, including its chemical formula and molecular weight, and will detail its various isomers.

## Core Molecular Data

The chemical formula for iodothexane is C<sub>6</sub>H<sub>13</sub>I.<sup>[1][2][3]</sup> This indicates that each molecule is composed of six carbon atoms, thirteen hydrogen atoms, and one iodine atom. The molecular weight of this compound is approximately 212.07 g/mol.<sup>[4][5]</sup>

## Isomeric Forms

It is important to note that the formula C<sub>6</sub>H<sub>13</sub>I represents multiple structural isomers. The position of the iodine atom on the hexane chain determines the specific isomer. Some of the common isomers include:

- 1-Iodothexane: In this isomer, the iodine atom is attached to the first carbon atom of the hexane chain.<sup>[1][5][6]</sup>
- 2-Iodothexane: Here, the iodine atom is bonded to the second carbon atom.<sup>[4]</sup>
- 3-Iodothexane: The iodine atom is attached to the third carbon atom in this form.

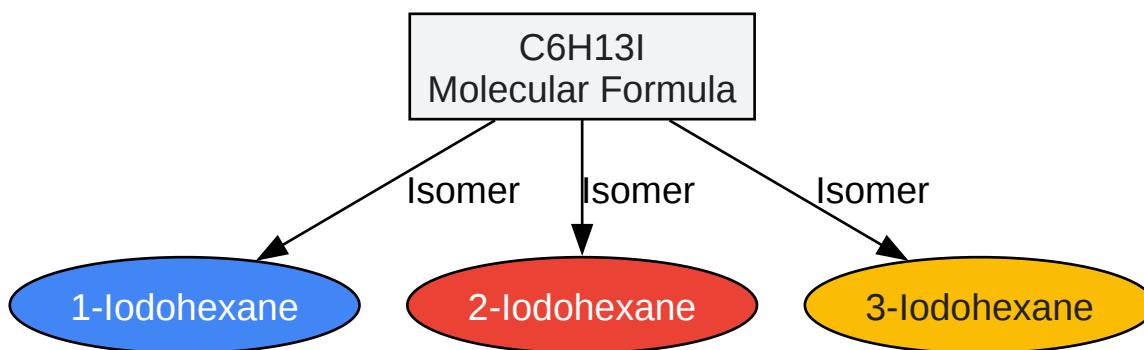
The specific isomer being used is a critical factor in experimental design and synthesis, as the position of the iodine atom can influence the compound's reactivity and physical properties.

## Quantitative Data Summary

Property	Value	References
Molecular Formula	C6H13I	[1][2][4][5][6][7]
Molecular Weight	212.07 g/mol	[4][5]
Molecular Weight (more precise)	212.0719 g/mol	[1][2][3]

## Logical Relationship of Isomers

The following diagram illustrates the relationship between the molecular formula and its common straight-chain isomers.



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Relationship between C6H13I and its isomers.

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## References

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- To cite this document: BenchChem. [Iodohexane: A Comprehensive Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2614814#c6h13i-molecular-weight-and-formula]

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